

# An In-depth Technical Guide to 2,3-Diiodothiophene: Properties, Synthesis, and Applications

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## Compound of Interest

Compound Name: *2,3-Diiodothiophene*

Cat. No.: *B101709*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical, chemical, and pharmacological properties of **2,3-diiodothiophene**. It details available data on its characteristics, outlines experimental protocols for its synthesis and key reactions, and explores its potential applications, particularly in the realm of medicinal chemistry and materials science.

## Core Physical and Chemical Properties

Experimental data for **2,3-diiodothiophene** is limited in publicly accessible literature, with much of the available quantitative data being predictive. For comparative purposes, experimental data for the isomeric 2,5-diiodothiophene is also presented.

Property	2,3-Diiodothiophene	2,5-Diiodothiophene
Molecular Formula	C <sub>4</sub> H <sub>2</sub> I <sub>2</sub> S	C <sub>4</sub> H <sub>2</sub> I <sub>2</sub> S
Molecular Weight	335.93 g/mol	335.93 g/mol
CAS Number	19259-05-3	625-88-7
Appearance	-	Cream to pale yellow crystals or powder
Melting Point	Not available	37-43 °C
Boiling Point	282.2 ± 25.0 °C @ 760 mmHg (Predicted)	139-140 °C
Density	2.7 ± 0.1 g/cm <sup>3</sup> (Predicted)	-
Flash Point	124.5 ± 23.2 °C (Predicted)	96.0 °C (closed cup)
Solubility	Not available	Not available
LogP	4.17 (Predicted)	-

## Spectroscopic Data

Specific experimental spectroscopic data for **2,3-diiodothiophene** is not readily available. Researchers should anticipate spectra based on the known shifts for similar iodinated thiophene structures. For instance, in <sup>1</sup>H NMR, the two protons on the thiophene ring would appear as doublets. In <sup>13</sup>C NMR, four distinct signals would be expected, with the carbon atoms bonded to iodine showing significantly different chemical shifts.

## Synthesis and Reactivity

### Synthesis Protocols

The synthesis of **2,3-diiodothiophene** can be challenging due to the potential for the formation of isomeric products. A general method for the iodination of thiophene is adapted below.

General Protocol for Iodination of Thiophene:

This protocol is based on the iodination of thiophene using iodine and an oxidizing agent, which is known to produce diiodo-isomers.

**Materials:**

- Thiophene
- Iodine
- Yellow Mercuric Oxide (HgO)
- Benzene or Ligroin
- Ether
- Dilute sodium thiosulfate solution
- Anhydrous calcium chloride

**Procedure:**

- In a glass-stoppered, wide-mouthed bottle cooled in an ice-water bath, dissolve thiophene (0.42 mole) in 50 mL of benzene.
- With continuous and vigorous shaking, alternately add small portions of yellow mercuric oxide (0.35 mole) and iodine (0.43 mole) over a period of 15-20 minutes, maintaining the cool temperature.
- The reaction mixture will change color as crimson mercuric iodide is formed.
- Filter the mixture and wash the residue with three portions of ether.
- Combine the filtrates and wash with a dilute sodium thiosulfate solution to remove any excess iodine.
- Dry the organic layer over anhydrous calcium chloride and filter.
- Remove the solvents (ether and benzene) by distillation on a steam bath.

- The resulting residue, containing a mixture of iodinated thiophenes, must be purified. Fractional distillation under reduced pressure can separate mono-iodinated products. However, separation of diiodothiophene isomers (2,3-, 2,5-, 3,4-) typically requires careful column chromatography.

## Key Chemical Reactions

**2,3-diiiodothiophene** is a valuable building block in organic synthesis, primarily due to the reactivity of its carbon-iodine bonds in cross-coupling reactions.

Palladium-Catalyzed Cross-Coupling Reactions:

**2,3-diiiodothiophene** can readily participate in Stille and Suzuki-Miyaura cross-coupling reactions, enabling the formation of new carbon-carbon bonds at the 2 and 3 positions of the thiophene ring. This is a cornerstone of its utility in constructing complex organic molecules for drug discovery and materials science.

Experimental Protocol for a General Stille Coupling Reaction:

Materials:

- **2,3-diiiodothiophene**
- Organostannane reagent (e.g., R-Sn(Bu)<sub>3</sub>)
- Palladium catalyst (e.g., Pd(PPh<sub>3</sub>)<sub>4</sub> or Pd<sub>2</sub>(dba)<sub>3</sub>)
- Ligand (e.g., P(o-tol)<sub>3</sub>), if required
- Anhydrous, degassed toluene
- Argon atmosphere

Procedure:

- To a dry Schlenk tube under an argon atmosphere, add **2,3-diiiodothiophene** (1 equivalent), the organostannane reagent (1.1 to 2.2 equivalents), the palladium catalyst (1-2 mol%), and any additional ligand (2-4 mol%).

- Add anhydrous, degassed toluene via syringe.
- Seal the Schlenk tube and heat the reaction mixture at 90-110 °C for
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